

# How to prevent fading of Picosirius Red stained slides

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## Technical Support Center: Picosirius Red Staining

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent the fading of Picosirius Red stained slides.

## Troubleshooting Guide & FAQs

This section addresses common issues encountered during and after Picosirius Red staining, with a focus on preventing stain fading and ensuring long-term signal stability.

Question	Answer
Why is my Picosirius Red stain fading over time?	Fading of Picosirius Red can be attributed to several factors. One of the primary causes is exposure to direct sunlight, as acid dyes are susceptible to photobleaching <sup>[1]</sup> . Another significant factor is the use of improper mounting techniques, such as aqueous mounting media, which can cause the dye to leach out of the tissue. Additionally, prolonged washing steps or incomplete dehydration can contribute to signal loss <sup>[2][3][4]</sup> . In some instances, the red color of the stained connective tissue has been observed to fade quite rapidly after mounting, with the color completely vanishing after a few months <sup>[5][6]</sup> .
My stained sections appear more yellow than red. What could be the cause?	The yellow appearance can be due to several factors. Thicker sections tend to stain more yellow than thinner sections <sup>[1]</sup> . The choice of fixative also plays a role; a crosslinking fixative may produce more yellow tones, whereas a coagulant fixative can result in redder staining <sup>[1]</sup> . If the cytoplasm appears yellow, this is the expected result, with collagen staining red <sup>[3]</sup> .
Can the type of mounting medium affect the stability of the stain?	Absolutely. The choice of mounting medium is critical for the long-term preservation of Picosirius Red staining. It is highly recommended to use a resinous or synthetic, non-aqueous mounting medium <sup>[1][2][3][4]</sup> . These media help to preserve the stain and prevent fading. Aqueous mounting media should be avoided as they can draw the dye out of the tissue section.
How should I store my stained slides to prevent fading?	To ensure the longevity of your Picosirius Red stain, slides should be stored in the dark,

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protected from direct sunlight and other strong light sources[1]. Room temperature storage is generally acceptable, provided the slides are shielded from light. Some studies have shown that stained sections can be stable for at least 15 months when stored properly[5]. Another study indicated no difference in collagen staining in sections stored at room temperature for over 2-3 months[7].

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My tissue sections are detaching from the slides during dehydration. How can I prevent this?

Tissue detachment during the dehydration steps can be a common issue. Ensure that the tissue sections are properly adhered to the slides before staining. Using charged or coated slides can improve adhesion. Additionally, be gentle during the washing and dehydration steps. Avoid harsh streams of ethanol directly on the tissue. If the problem persists, you can try a graded ethanol series for dehydration to minimize osmotic stress on the tissue.

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## Quantitative Data on Stain Stability

While comprehensive quantitative data on the fading of Picosirius Red with various mounting media is limited in the literature, the available information strongly suggests that proper techniques significantly enhance stain longevity.

Parameter	Condition	Reported Stability	Reference
Stain Comparison	Picosirius Red vs. van Gieson	Picosirius Red was found to be more stable with better polarization intensity after a period of six months.	[8]
Long-Term Storage	Stained tissues stored at room temperature, protected from light.	Tissues stained with Picosirius Red were stable for at least 15 months.	[5]
Short-Term Storage	Stained sections stored at room temperature.	No differences in collagen staining were observed in fresh sections versus those stored for more than 2-3 months. Birefringence also did not alter upon storage.	[7]
Mounting Medium	Resinous/Synthetic (e.g., Permount, CytoSeal)	Consistently recommended for long-term preservation. Prevents dye loss that can occur with aqueous media.	[1][2][3][4]

## Experimental Protocols

### Optimized Picosirius Red Staining Protocol to Prevent Fading

This protocol is designed to maximize staining intensity and minimize fading.

Reagents:

- Weigert's Iron Hematoxylin Solution
- Picrosirius Red Solution (0.1% Sirius Red F3B in saturated aqueous picric acid)
- Acidified Water (0.5% acetic acid in distilled water)
- Graded Ethanol Series (70%, 95%, 100%)
- Xylene or Xylene Substitute
- Resinous Mounting Medium

**Procedure:**

- Deparaffinization and Rehydration:
  - Immerse slides in xylene (or a substitute) two times for 5 minutes each.
  - Rehydrate through a graded series of ethanol: 100% (2 changes, 2 minutes each), 95% (2 minutes), 70% (2 minutes).
  - Rinse in distilled water.
- Nuclear Staining (Optional):
  - Stain nuclei with Weigert's hematoxylin for 8 minutes.
  - Wash in running tap water for 10 minutes.
- Picrosirius Red Staining:
  - Immerse slides in Picrosirius Red solution for 60 minutes at room temperature. This ensures near-equilibrium staining[9].
- Washing:
  - Wash slides in two changes of acidified water for 2 minutes each[3][8]. This step is critical to prevent the loss of dye that occurs when washing with water[3][4].

- Dehydration:
  - Dehydrate rapidly through three changes of 100% ethanol[1][3][4]. Blotting excess water from the slide before this step can be beneficial[1].
- Clearing:
  - Clear in two changes of xylene (or a substitute) for 5 minutes each.
- Mounting:
  - Mount with a resinous, non-aqueous mounting medium.

## Workflow for Preventing Fading

The following diagram illustrates the key steps in the experimental workflow to ensure the longevity of Picrosirius Red stained slides.



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Caption: Key workflow stages for preventing the fading of Picrosirius Red stained slides.

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